

Safeguarding Your Laboratory: Proper Disposal Procedures for Cloxyfonac

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Compound of Interest

Compound Name: Cloxyfonac

Cat. No.: B510477

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **Cloxyfonac**, a plant growth regulator. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. **Cloxyfonac** is classified as a substance suspected of causing cancer and is very toxic to aquatic life.^[1] It is also a skin, eye, and respiratory irritant and a potential neurotoxicant. Therefore, meticulous handling and disposal are mandatory.

I. Hazard Assessment and Data Summary

Before handling **Cloxyfonac**, it is crucial to be aware of its associated hazards. The following table summarizes key quantitative and qualitative hazard data that inform these disposal procedures.

Hazard Classification	Description	GHS Pictograms
Carcinogenicity	Suspected of causing cancer (Category 2).[1]	N/A
Aquatic Hazard	Very toxic to aquatic life (Acute 1).[1]	
Mammalian Toxicity	Low oral toxicity but may be a neurotoxicant.	
Irritant	Skin, eye, and respiratory irritant.[2]	

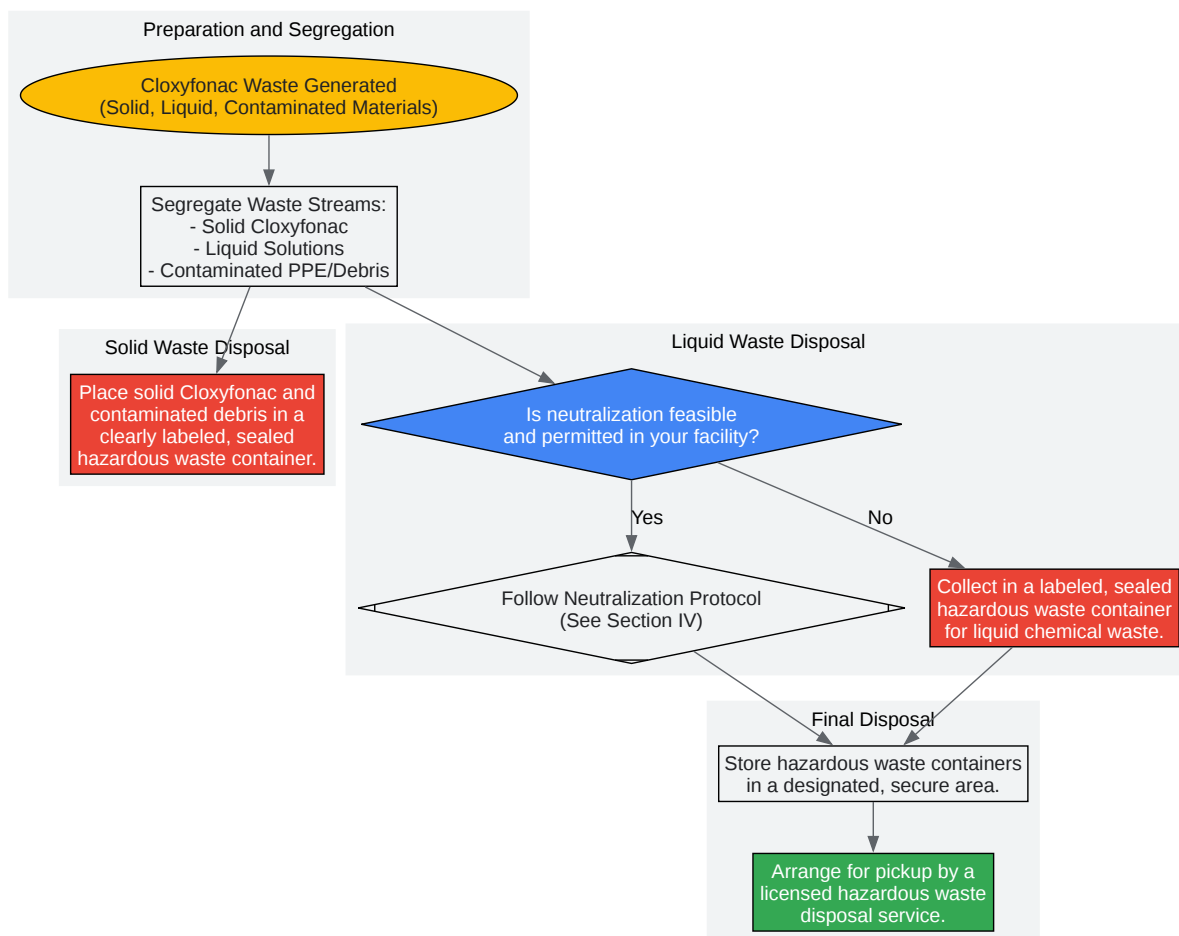
II. Personnel Protective Equipment (PPE)

All personnel handling **Cloxyfonac** must wear the following minimum PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: Use in a well-ventilated area. A fume hood is recommended for handling larger quantities or for neutralization procedures.

III. Cloxyfonac Waste Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **Cloxyfonac** waste in a laboratory setting.



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References

- 1. How to Get Rid of Acidic Waste Safely and Responsibly [greenflow.com]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
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